

Phenyl Fluoroformate: A Technical Overview of Identifiers and Synthetic Approaches

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl Fluoroformate

Cat. No.: B8710385

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the available information on **phenyl fluoroformate** (CAS Number: 351-80-4), a fluorinated organic compound with potential applications in chemical synthesis. While detailed experimental data and specific applications in drug development are not extensively documented in publicly available literature, this document consolidates the known identifiers and outlines a potential synthetic pathway.

Chemical Identifiers and Properties

Phenyl fluoroformate, systematically named Carbonofluoridic acid, phenyl ester, is a chemical entity with the molecular formula $C_7H_5FO_2$.^[1] The following table summarizes its key identifiers.

Identifier	Value	Reference
CAS Number	351-80-4	^[1]
Systematic Name	Carbonofluoridic acid, phenyl ester	^[1]
Molecular Formula	$C_7H_5FO_2$	^[1]
Molecular Weight	140.114 g/mol	^[1]

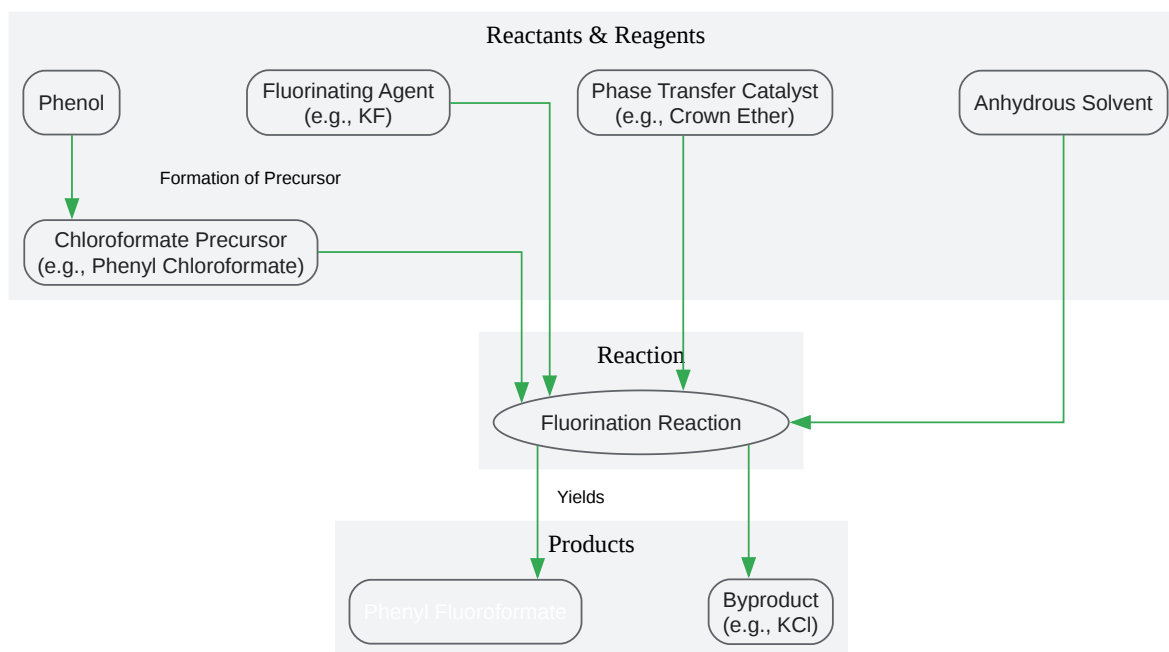
Detailed experimental physical properties such as melting point, boiling point, and density for **phenyl fluoroformate** are not readily available in the surveyed literature.

Synthesis of Phenyl Fluoroformate

While specific, detailed experimental protocols for the synthesis of **phenyl fluoroformate** are scarce, a general synthetic approach has been described. One method involves the reaction of a 1-chloroalkyl carbonate with potassium fluoride (KF) in the presence of a crown ether catalyst. This reaction proceeds through the fragmentation of the carbonate precursor to yield the corresponding aldehyde and the desired fluoroformate.

A patent also outlines a general process for the preparation of fluoroformates, which could be applicable to the synthesis of **phenyl fluoroformate**.^[1] This process involves the reaction of an alcohol or phenol with a fluorinating agent.

Below is a generalized workflow for a potential synthesis of **phenyl fluoroformate** based on the available information.



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Caption: Generalized workflow for the synthesis of **Phenyl Fluoroformate**.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **phenyl fluoroformate** is not available in the reviewed literature. For reference, the mass spectrum of the analogous compound, phenyl chloroformate, shows characteristic peaks that could be used as a comparative reference for future analysis of **phenyl fluoroformate**.^{[2][3]} Similarly, ¹³C NMR data for phenyl chloroformate is also available.^[4]

Reactivity and Stability

Detailed studies on the reactivity, stability, and decomposition of **phenyl fluoroformate** are not well-documented. Based on the general reactivity of acyl fluorides, it is expected to be reactive towards nucleophiles. The analogous compound, phenyl chloroformate, is known to be incompatible with strong oxidizing agents, alcohols, amines, and alkalis, and it decomposes in water.[2][5]

Applications in Drug Development

Currently, there is no specific information available in the surveyed literature regarding the biological activity of **phenyl fluoroformate** or its direct application in drug development or signaling pathway studies. However, the incorporation of fluorine into organic molecules is a common strategy in medicinal chemistry to enhance properties such as metabolic stability, binding affinity, and bioavailability.[6][7][8][9] Therefore, **phenyl fluoroformate** could serve as a valuable reagent for introducing the fluoroformate moiety into potential drug candidates.

Disclaimer: This document is intended for informational purposes for a scientific audience. The synthesis and handling of chemical compounds should only be conducted by trained professionals in a controlled laboratory setting with appropriate safety precautions. The information provided is based on limited available data, and further research is required to fully characterize the properties and potential applications of **phenyl fluoroformate**.

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- To cite this document: BenchChem. [Phenyl Fluoroformate: A Technical Overview of Identifiers and Synthetic Approaches]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8710385#phenyl-fluoroformate-cas-number-and-identifiers]

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